

A Technical Guide to the Physical Properties of 10-Bromodecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Bromodecanol

Cat. No.: B1266680

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **10-Bromodecanol**, a valuable intermediate in organic synthesis. The document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties of 10-Bromodecanol

10-Bromodecanol is a clear, pale yellow liquid at room temperature.^[1] Its key physical characteristics are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	165-169 °C	at 10 mmHg ^{[1][2][3][4][5][6]}
Density	1.19 g/mL	at 25 °C ^{[1][2][3][4][5]}

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of a liquid compound such as **10-Bromodecanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] For accurate determination, especially for small sample volumes, the micro-reflux method is commonly employed.[8]

Apparatus:

- Heating block or oil bath
- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Stirring bar (optional)

Procedure:

- A small sample (approximately 0.5 mL) of the liquid is placed into the test tube.[8]
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- The apparatus is gently heated, and the liquid is observed.[9]
- As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.[8]
- Heating is then discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[8]

Determination of Density

Density is the mass per unit volume of a substance.[10] It is a fundamental physical property that can be determined with high precision.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (density bottle)
- Thermometer

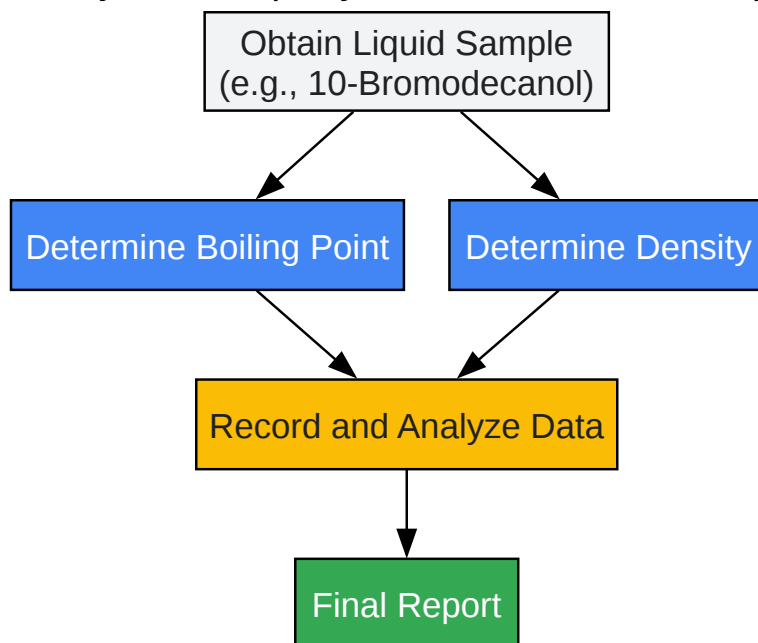
Procedure:

- An empty, clean, and dry graduated cylinder or pycnometer is weighed on an analytical balance, and its mass is recorded.[\[11\]](#)
- A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[11\]](#)
- The graduated cylinder containing the liquid is reweighed, and the new mass is recorded.[\[11\]](#)
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.[\[10\]](#)[\[11\]](#)
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.[\[10\]](#)

Workflow for Physical Property Determination

The logical flow for determining the physical properties of a liquid sample is outlined in the diagram below.

Workflow for Physical Property Determination of a Liquid Sample



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining the physical properties of a liquid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 10-溴-1-癸醇 technical grade, 90% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 10-Bromodecanol | 53463-68-6 [chemicalbook.com]
- 4. 10-溴-1-癸醇 technical grade, 90% | Sigma-Aldrich [sigmaaldrich.com]
- 5. chembk.com [chembk.com]
- 6. 10-Bromo-1-decanol, 95% | Fisher Scientific [fishersci.ca]

- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. Class 11 Chemistry Determination Of Boiling Point Experiment [vedantu.com]
- 10. akbis.gantep.edu.tr [akbis.gantep.edu.tr]
- 11. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 10-Bromodecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266680#physical-properties-of-10-bromodecanol-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com